

Safe Disposal of CP-339818: A Procedural Guide

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Compound of Interest

Compound Name: CP-339818

Cat. No.: B1199909

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For laboratory personnel engaged in research and development, the proper disposal of chemical compounds is a critical component of laboratory safety and environmental responsibility. This guide provides detailed procedures for the safe disposal of **CP-339818**, a non-peptide inhibitor of Kv1.3 and Kv1.4 voltage-gated potassium channels. The following information is synthesized from safety data sheets and chemical properties to ensure that researchers, scientists, and drug development professionals can manage this compound responsibly.

Chemical and Safety Data

Adherence to safety protocols is paramount when handling **CP-339818**. The compound, identified by CAS No. 478341-55-8, presents several hazards.^[1] It is harmful if swallowed (Acute toxicity, oral - Category 4), causes skin irritation (Category 2), and leads to serious eye irritation (Category 2A).^[1] The following table summarizes key data for **CP-339818** hydrochloride:

Property	Value	Reference
Molecular Formula	C ₂₁ H ₂₅ ClN ₂	[1]
Molecular Weight	340.89 g/mol	[1]
CAS Number	478341-55-8	[1]
Appearance	Powder	[2]
Solubility	Soluble to 20 mM in water.[2] Slightly soluble in Ethanol (0.1-1 mg/ml).	[3]
Storage (Powder)	-20°C for 3 years.	[2]
Storage (In Solvent)	-80°C for 6 months; -20°C for 1 month (sealed, away from moisture).	[1][4]
Hazard Statements	H302: Harmful if swallowed. H315: Causes skin irritation. H319: Causes serious eye irritation.	[1]
Precautionary Statements	P264, P270, P280, P302+P352, P330, P362+P364, P501	[1]

Experimental Protocols: Spill and Exposure Management

In the event of a spill or exposure, immediate and appropriate action is necessary to mitigate risks.

Accidental Release Measures:

Should a spill occur, it is crucial to prevent further leakage if it is safe to do so.[1] Personnel should wear full personal protective equipment (PPE), including self-contained breathing apparatus, and ensure adequate ventilation.[1] Spilled solutions should be absorbed with a

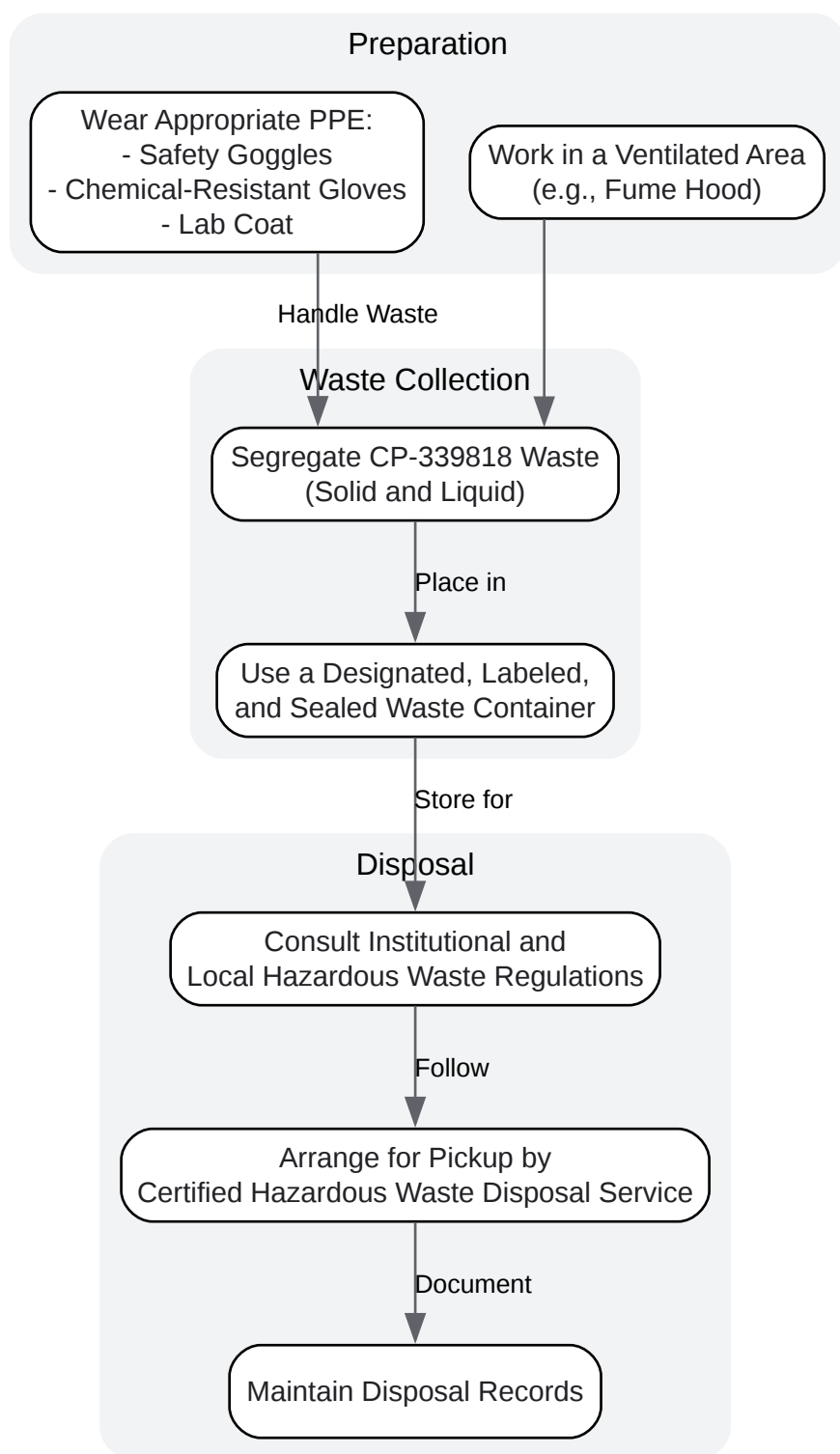
finely-powdered, liquid-binding material such as diatomite.[1] Following absorption, surfaces and equipment must be decontaminated by scrubbing with alcohol.[1] All contaminated materials must be disposed of according to the disposal procedures outlined below.[1]

First-Aid Measures:

- Eye Contact: Immediately flush eyes with large amounts of water, separating eyelids to ensure thorough rinsing. Remove contact lenses if present. A physician should be called promptly.[1]
- Skin Contact: Wash the affected area thoroughly with plenty of soap and water.[1] Contaminated clothing and shoes should be removed, and a physician should be consulted. [1]
- Ingestion: The mouth should be washed out with water. Do NOT induce vomiting. A physician must be called.[1]
- Inhalation: Move the individual to fresh air. If breathing is difficult, cardiopulmonary resuscitation (CPR) may be administered, but mouth-to-mouth resuscitation should be avoided.[1]

Disposal Workflow

The proper disposal of **CP-339818** must be conducted in accordance with local, state, and federal regulations.[1] The following logical workflow provides a procedural guide for the safe disposal of this compound, from initial handling to final disposition.



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CP-339818 Disposal Workflow

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